

A Comprehensive Technical Guide to the Spectroscopic Characterization of Dihydro Lafutidine

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Compound of Interest

Compound Name: *Dihydro Lafutidine*

CAS No.: *118288-14-5*

Cat. No.: *B194868*

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Introduction: The Imperative for Impurity Profiling

In the landscape of pharmaceutical development and manufacturing, the chemical purity of an Active Pharmaceutical Ingredient (API) is not merely a quality metric; it is a cornerstone of safety and efficacy. Lafutidine, a second-generation histamine H₂ receptor antagonist, is valued for its multimodal mechanism in treating gastrointestinal disorders.^{[1][2]} However, like any synthetic process, the manufacturing of Lafutidine is susceptible to the formation of process-related impurities. One of the most significant of these is **Dihydro Lafutidine**, an impurity formed by the reduction of a double bond within the butenyl linker of the Lafutidine molecule.^[3]

The presence of such impurities, even in minute quantities, can have unforeseen pharmacological or toxicological effects. Regulatory bodies, therefore, mandate rigorous characterization and control of any impurity exceeding a specified threshold. This guide provides an in-depth technical overview of the core spectroscopic techniques—Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) Spectroscopy—as applied to the structural elucidation and characterization of **Dihydro Lafutidine**. The

methodologies and interpretations presented herein are designed to equip researchers, analytical scientists, and drug development professionals with the necessary framework for identifying and quantifying this critical impurity.

Chemical Identity and Physicochemical Profile

Dihydro Lafutidine is structurally analogous to Lafutidine, with the key distinction being the saturation of the carbon-carbon double bond in the but-2-enyl linker. This seemingly minor modification has significant implications for its spectroscopic signature.

Table 1: Physicochemical Properties of **Dihydro Lafutidine**

Property	Value	Source/Method
IUPAC Name	2-(furan-2-ylmethylsulfinyl)-N-(4-((4-(piperidin-1-ylmethyl)pyridin-2-yl)oxy)butyl)acetamide	Inferred from Lafutidine Structure
CAS Number	118288-14-5	Veeprho[1]
Molecular Formula	C ₂₂ H ₃₁ N ₃ O ₄ S	Calculated
Molecular Weight	433.57 g/mol	Calculated
Parent Compound	Lafutidine (CAS: 118288-08-7, MW: 431.55 g/mol) [4]	PubChem[5]

Mass Spectrometry (MS): Unveiling the Molecular Mass

Mass spectrometry is the definitive technique for determining the molecular weight of an analyte and gathering structural information through fragmentation analysis. For a molecule like **Dihydro Lafutidine**, Electrospray Ionization (ESI) is the preferred method due to its soft ionization nature, which typically preserves the molecular ion.

Causality in Experimental Design

The choice of ESI in positive ion mode ([ESI+]) is deliberate. The **Dihydro Lafutidine** structure contains several basic nitrogen atoms (in the pyridine and piperidine rings and the amide linkage) which are readily protonated, leading to a strong signal for the protonated molecule $[M+H]^+$. This provides an unambiguous determination of the molecular mass. High-resolution mass spectrometry (HRMS), using instruments like a Quadrupole Time-of-Flight (Q-TOF), is crucial for confirming the elemental composition via accurate mass measurement.

Experimental Protocol: LC-MS Analysis

- Sample Preparation: Dissolve a reference standard of **Dihydro Lafutidine** (or a Lafutidine sample containing the impurity) in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 µg/mL.
- Chromatographic Separation (HPLC/UPLC):
 - Column: C18 reversed-phase column (e.g., Acquity BEH-shield RP18, 100 mm × 3.0 mm, 1.7 µm).[\[6\]](#)
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B). The gradient is optimized to resolve **Dihydro Lafutidine** from Lafutidine and other impurities.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry (ESI-Q-TOF):
 - Ionization Mode: ESI Positive (+).
 - Scan Range: m/z 50 - 600.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.

- Data Acquisition: Full scan mode to detect the molecular ion and tandem MS (MS/MS) on the precursor ion to elicit fragmentation.[7]

Data Interpretation

- Expected Molecular Ion: The primary ion observed will be the protonated molecule, $[M+H]^+$.
- Fragmentation: While a full fragmentation study would be required for definitive structural confirmation, key fragments can be predicted by analogy to Lafutidine.[7] Cleavage of the ether linkage and fragmentation of the piperidinomethyl pyridine moiety are expected.

Table 2: Predicted Mass Spectrometry Data for **Dihydro Lafutidine**

Parameter	Expected Value	Interpretation
Molecular Formula	$C_{22}H_{31}N_3O_4S$	---
Exact Mass	433.2035	Monoisotopic Mass
$[M+H]^+$ (High-Res)	434.2108	Protonated molecular ion, confirms elemental composition.
$[M+Na]^+$ (High-Res)	456.1927	Sodium adduct, common in ESI.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy provides the most detailed information about the chemical structure, connectivity, and stereochemistry of a molecule. Both 1H and ^{13}C NMR are indispensable for confirming the saturation of the butyl chain that differentiates **Dihydro Lafutidine** from its parent compound.

Causality in Experimental Design

The key to successful NMR analysis is selecting an appropriate deuterated solvent in which the analyte is soluble and whose signals do not overlap with analyte signals. DMSO- d_6 is an

excellent choice as it dissolves a wide range of organic molecules and its residual proton signal (~2.50 ppm) and carbon signals (~39.52 ppm) are well-documented. A high-field instrument (e.g., 500 MHz or higher) is recommended to achieve optimal signal dispersion, which is critical for resolving the complex spin systems in the molecule.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve ~5-10 mg of the purified **Dihydro Lafutidine** sample in ~0.6 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).
- Instrument: 500 MHz (or higher) NMR Spectrometer.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single pulse (zg30).
 - Number of Scans: 16 (adjust for concentration).
 - Spectral Width: -2 to 12 ppm.
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual DMSO signal at 2.50 ppm.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse program (e.g., zgpg30).
 - Number of Scans: 1024 or more (due to low natural abundance of ¹³C).
 - Spectral Width: 0 to 200 ppm.
 - Reference: DMSO-d₆ central peak at 39.52 ppm.

Data Interpretation: The Spectroscopic Distinction

The most telling difference between the ¹H NMR spectra of Lafutidine and **Dihydro Lafutidine** lies in the 1.5 - 6.0 ppm region.

- Lafutidine (Parent): Exhibits characteristic signals for vinylic protons (-CH=CH-) around 5.7-5.9 ppm. The adjacent methylene groups also show distinct chemical shifts and coupling

patterns due to the double bond's influence.

- **Dihydro Lafutidine** (Impurity): The vinylic signals are absent. They are replaced by two new multiplets in the aliphatic region (likely 1.6-1.9 ppm), corresponding to the newly formed -CH₂-CH₂- groups. The chemical shifts and multiplicities of the adjacent methylene protons (O-CH₂ and N-CH₂) will also shift upfield and simplify compared to Lafutidine.

Table 3: Predicted ¹H NMR Data (500 MHz, DMSO-d₆) for **Dihydro Lafutidine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Notes
~8.2	d	1H	Pyridine-H6	
~7.5	d	1H	Furan-H5	
~7.2	d	1H	Pyridine-H3	
~6.8	d	1H	Pyridine-H5	
~6.4	dd	1H	Furan-H4	
~6.3	d	1H	Furan-H3	
~4.1	t	2H	O-CH ₂ -CH ₂	Shifted upfield vs. Lafutidine
~3.9	s	2H	S(O)-CH ₂ -Furan	
~3.5	s	2H	Pyridine-CH ₂ -N	
~3.2	t	2H	NH-CH ₂ -CH ₂	Shifted upfield vs. Lafutidine
~2.4	br s	4H	Piperidine (α -CH ₂)	
~1.7-1.9	m	2H	O-CH ₂ -CH ₂	Key differentiating signal
~1.6-1.8	m	2H	NH-CH ₂ -CH ₂	Key differentiating signal
~1.4	m	6H	Piperidine (β,γ -CH ₂)	

Table 4: Predicted ¹³C NMR Data (125 MHz, DMSO-d₆) for **Dihydro Lafutidine**

Chemical Shift (δ , ppm)	Assignment	Notes
~168.0	C=O (Amide)	
~163.5	Pyridine C2 (C-O)	
~150.0	Pyridine C6	
~148.2	Pyridine C4 (C-CH ₂ N)	
~144.1	Furan C5	
~142.5	Furan C2	
~115.3	Pyridine C3	
~110.8	Furan C4	
~108.7	Furan C3	
~108.5	Pyridine C5	
~68.1	O-CH ₂	
~55.9	Pyridine-CH ₂ -N	
~53.2	S(O)-CH ₂ -Furan	
~52.5	Piperidine (α -C)	
~38.6	NH-CH ₂	
~28.5	O-CH ₂ -CH ₂	Key differentiating signal
~26.9	NH-CH ₂ -CH ₂	Key differentiating signal
~25.6	Piperidine (β -C)	
~23.8	Piperidine (γ -C)	

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and reliable method for identifying the functional groups present in a molecule. The comparison of IR spectra between Lafutidine and its dihydro derivative provides

confirmatory evidence of the structural change.

Causality in Experimental Design

The Attenuated Total Reflectance (ATR) technique is often preferred over traditional KBr pellets for solid samples. ATR requires minimal sample preparation, is non-destructive, and provides high-quality, reproducible spectra, making it ideal for routine quality control analysis.

Experimental Protocol: FT-IR Analysis

- Sample Preparation: Place a small amount of the solid **Dihydro Lafutidine** powder directly onto the ATR crystal.
- Instrument: Fourier Transform Infrared (FT-IR) Spectrometer with a diamond ATR accessory.
- Acquisition:
 - Scan Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 32.
- Data Processing: Perform a background scan (air) before the sample scan. The resulting spectrum is typically presented in terms of transmittance (%).

Data Interpretation

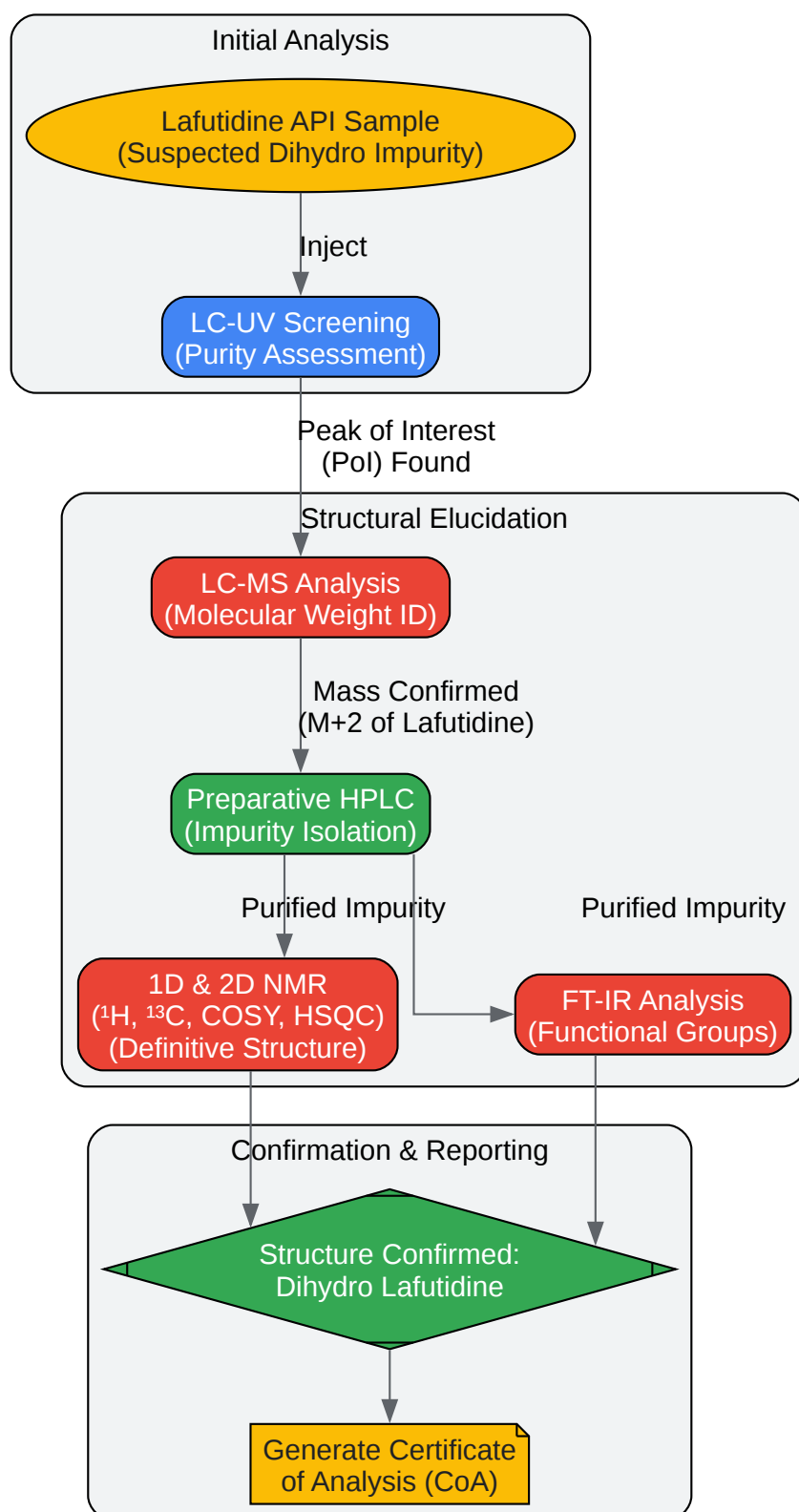
The IR spectrum of **Dihydro Lafutidine** will be very similar to that of Lafutidine, with one critical exception: the absence of the C=C stretching vibration.

Table 5: Key Infrared Absorption Bands for **Dihydro Lafutidine**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Interpretation
~3300	Medium, Sharp	N-H Stretch	Amide N-H group
3100 - 2800	Medium-Strong	C-H Stretch	Aliphatic (CH ₂ , CH ₃) and Aromatic (C-H)
~1650	Strong	C=O Stretch	Amide I band
~1570	Medium	C=N, C=C Stretch	Aromatic ring vibrations (Pyridine, Furan)
~1540	Medium	N-H Bend	Amide II band
~1250	Strong	C-O Stretch	Aryl-alkyl ether
~1030	Strong	S=O Stretch	Sulfoxide group
Not Present	---	C=C Stretch (alkene)	The peak around 1660-1640 cm ⁻¹ in Lafutidine is absent, confirming saturation.

Integrated Spectroscopic Workflow

For unambiguous identification and purity assessment, these techniques are not used in isolation. A logical, integrated workflow ensures comprehensive characterization.



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Caption: Integrated workflow for the identification and characterization of **Dihydro Lafutidine**.

Conclusion

The structural characterization of **Dihydro Lafutidine** relies on a synergistic application of modern spectroscopic techniques. Mass spectrometry provides the initial, crucial confirmation of molecular weight, demonstrating a 2 Da increase compared to the parent Lafutidine. Infrared spectroscopy offers corroborating evidence by confirming the absence of the alkene C=C bond. Ultimately, NMR spectroscopy serves as the definitive tool, providing an unambiguous structural blueprint through the disappearance of vinylic proton signals and the appearance of new, characteristic aliphatic signals. The detailed protocols and interpretive guides presented here form a robust framework for the accurate identification, routine monitoring, and control of this critical process impurity, ensuring the quality and safety of Lafutidine API.

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